

The Formation of the Triiodide Ion in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Potassium triiodide

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This technical guide provides an in-depth exploration of the mechanism behind the formation of the triiodide ion (I_3^-) in aqueous solutions. The reversible reaction between molecular iodine (I_2) and the iodide ion (I^-) to form the triiodide ion is a fundamental chemical equilibrium. This document details the thermodynamics and kinetics of this process, provides comprehensive experimental protocols for its study, and presents key quantitative data for reference.

The Core Mechanism: A Reversible Equilibrium

The formation of the triiodide ion in an aqueous solution is characterized by a rapid and reversible reaction between molecular iodine and an iodide ion. This equilibrium can be represented by the following equation:



The triiodide ion is a polyhalogen ion and its formation is a classic example of a Lewis acid-base reaction, where I_2 acts as the Lewis acid (electron pair acceptor) and I^- acts as the Lewis base (electron pair donor). The resulting triiodide ion is responsible for the increased solubility of iodine in aqueous solutions containing iodide ions and exhibits a characteristic brown color in solution.

Quantitative Data Summary

The formation of the triiodide ion has been extensively studied, yielding a wealth of thermodynamic and spectroscopic data. The following tables summarize key quantitative parameters.

Table 1: Thermodynamic Parameters for Triiodide Formation at 25°C.[1]

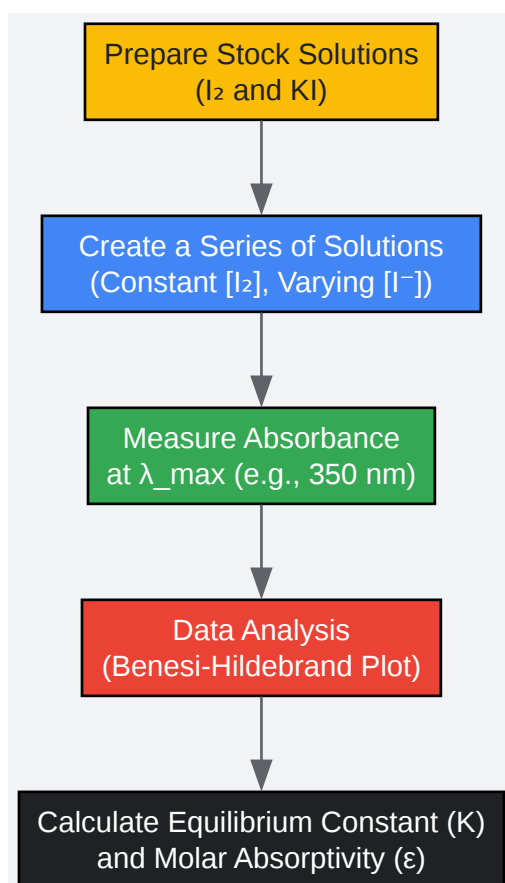
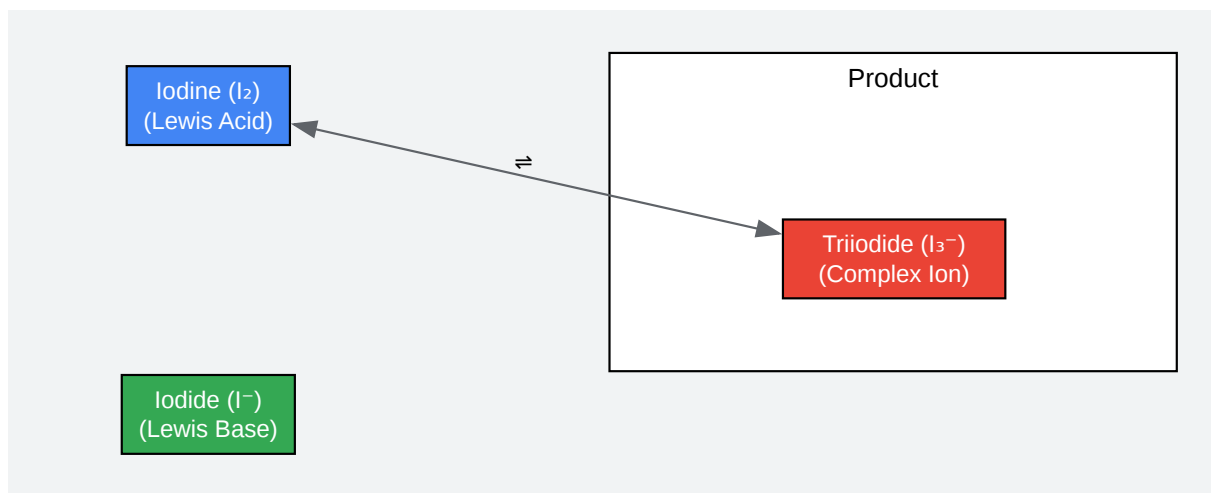
Thermodynamic Parameter	Value	Units
Equilibrium Constant (K)	698 ± 10	-
Enthalpy of Formation (ΔH°)	-17.0 ± 0.6	$\text{kJ}\cdot\text{mol}^{-1}$
Entropy of Formation (ΔS°)	-0.6 ± 0.3	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Heat Capacity of Formation (ΔC_p°)	-21 ± 8	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$

Table 2: Spectroscopic Data for the Triiodide Ion in Aqueous Solution

Wavelength (λ_{max})	Molar Absorptivity (ϵ)	Reference
288 nm	$3.52 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1] [2]
350 nm	$2.32 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1] [2]
288 nm	$2.65 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[3] [4] [5]
351 nm	$1.72 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[3] [4] [5]

Visualizing the Process

The following diagrams illustrate the core reaction mechanism and a typical experimental workflow for studying the triiodide ion formation.



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